

# Magnetic properties of DyCo<sub>3</sub> alloys at low temperatures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt--dysprosium (1/3)

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An In-depth Technical Guide to the Magnetic Properties of DyCo<sub>3</sub> Alloys at Low Temperatures

## Introduction

The intermetallic alloy Dysprosium Cobalt (DyCo<sub>3</sub>) is a member of the rare earth-transition metal (RE-TM) family of compounds, which are of significant interest for both fundamental research and technological applications. These materials exhibit complex magnetic behaviors arising from the interplay between the localized 4f electron moments of the rare earth element (Dy) and the itinerant 3d electron magnetism of the transition metal (Co). This guide provides a detailed overview of the core magnetic properties of DyCo<sub>3</sub> alloys at low temperatures, focusing on their crystal structure, magnetic ordering, and the sophisticated experimental techniques used for their characterization.

## Crystal and Magnetic Structure

### Crystal Structure

DyCo<sub>3</sub> crystallizes in a complex rhombohedral structure belonging to the R-3m space group.<sup>[1]</sup> <sup>[2]</sup> A key feature of this structure is the presence of two inequivalent crystallographic sites for the Dysprosium atoms (Dy) and three for the Cobalt atoms (Co).<sup>[1]</sup><sup>[2]</sup> This crystallographic arrangement is fundamental to understanding the material's complex magnetic anisotropy.

### Ferrimagnetic Ordering and Non-Collinear Spin Arrangement

DyCo<sub>3</sub> is a ferrimagnetic material, characterized by antiparallel alignment of the magnetic moments of the Dy and Co sublattices.<sup>[2]</sup> At low temperatures, the large magnetic moment of the Dy sublattice is dominant.<sup>[2]</sup> The coupling between the 4f (Dy) and 3d (Co) moments is antiferromagnetic.<sup>[2]</sup>

A crucial aspect of DyCo<sub>3</sub> is its non-collinear magnetic structure.<sup>[1]</sup> This arises from competing magnetocrystalline anisotropies at the two different Dy sites. One Dy site has a preference for the magnetic moment to align with the crystallographic c-axis, while the other site has an easy axis perpendicular to the c-axis.<sup>[1][3]</sup> This "frustrated" magnetic anisotropy results in a complex, non-collinear arrangement of the Dy moments.<sup>[1]</sup> Neutron diffraction data indicate that at low temperatures, the Dy moments are aligned at approximately 36.9° with respect to the c-axis, while the Co moments are aligned at 211°.<sup>[1]</sup>

In amorphous DyCo<sub>3</sub> thin films, the Dy ions can exhibit a "sperimagnetic" arrangement, where the moments are distributed within a cone whose axis is antiparallel to the ferromagnetic Co sublattice.<sup>[4]</sup>

## Low-Temperature Magnetic Properties

The magnetic behavior of DyCo<sub>3</sub> at low temperatures is dominated by the Dy sublattice and the strong, competing magnetic anisotropies.

## Magnetic Moment

At very low temperatures (4.4 K), the Dy atom possesses a very large magnetic moment of approximately 8.2  $\mu$ B/atom, which is about 82% of the theoretical value for a free Dy<sup>3+</sup> ion.<sup>[2]</sup> The total magnetic moment of the alloy decreases with increasing temperature, a reduction that is primarily driven by the thermal disordering of the Dy magnetic moments.<sup>[2]</sup> This decrease is particularly steep in the 150 K to 200 K range.<sup>[2][5]</sup>

## Compensation and Curie Temperatures

The compensation temperature ( $T_c$ ) is a hallmark of ferrimagnets, where the net magnetization becomes zero due to the equal and opposite magnitudes of the sublattice magnetizations. For amorphous Dy<sub>0.25</sub>Co<sub>0.75</sub> films, a compensation temperature of 175 K has been reported.<sup>[4]</sup> The Curie Temperature ( $T_c$ ), above which ferrimagnetic order is lost, is well above room temperature.

## Magnetic Anisotropy and Spin Reorientation

DyCo<sub>3</sub> exhibits strong perpendicular magnetic anisotropy (PMA), particularly in thin film form.[\[2\]](#) This property is crucial for potential applications in magnetic storage and spintronics. The competition between PMA and demagnetization fields can lead to the formation of complex magnetic domain structures, such as maze-like domains or magnetic skyrmions.[\[2\]](#)[\[6\]](#)

While the frustrated anisotropy strongly suggests the possibility of temperature-induced spin reorientation transitions (SRT), where the net magnetization direction changes, specific SRT temperatures for the rhombohedral DyCo<sub>3</sub> phase are not clearly documented in the reviewed literature. However, studies on the related orthorhombic compound Dy<sub>3</sub>Co reveal a rich series of low-temperature magnetic phase transitions, illustrating the complexity of the Dy-Co system. This compound undergoes an initial antiferromagnetic ordering at a Néel temperature (T<sub>n</sub>) of 72 K, followed by at least three distinct antiferromagnetic phase transitions at T<sub>1</sub> = 43 K, T<sub>2</sub> = 33 K, and T<sub>3</sub> = 24 K.[\[7\]](#)

## Data Presentation

The quantitative magnetic data for DyCo<sub>3</sub> and related compounds are summarized in the tables below.

Table 1: Magnetic Transition Temperatures for Dy-Co Compounds

Compound	Crystal Structure	Phenomenon	Temperature (K)	Citation(s)
Amorphous Dy <sub>0.25</sub> Co <sub>0.75</sub>	Amorphous	Compensation (T <sub>k</sub> )	175	[4]
Dy <sub>3</sub> Co	Orthorhombic	Néel Temperature (T <sub>n</sub> )	72	[7]
Dy <sub>3</sub> Co	Orthorhombic	AF Phase Transition (T <sub>1</sub> )	43	[7]
Dy <sub>3</sub> Co	Orthorhombic	AF Phase Transition (T <sub>2</sub> )	33	[7]
Dy <sub>3</sub> Co	Orthorhombic	AF Phase Transition (T <sub>3</sub> )	24	[7]

Table 2: Atomic Magnetic Moments at Low Temperature (4.4 K)

Compound	Atom	Magnetic Moment ( $\mu\text{B}/\text{atom}$ )	Citation(s)
DyCo <sub>3</sub>	Dy	~8.2	[2]

## Experimental Protocols

The characterization of the magnetic properties of DyCo<sub>3</sub> alloys requires a suite of sophisticated experimental techniques.

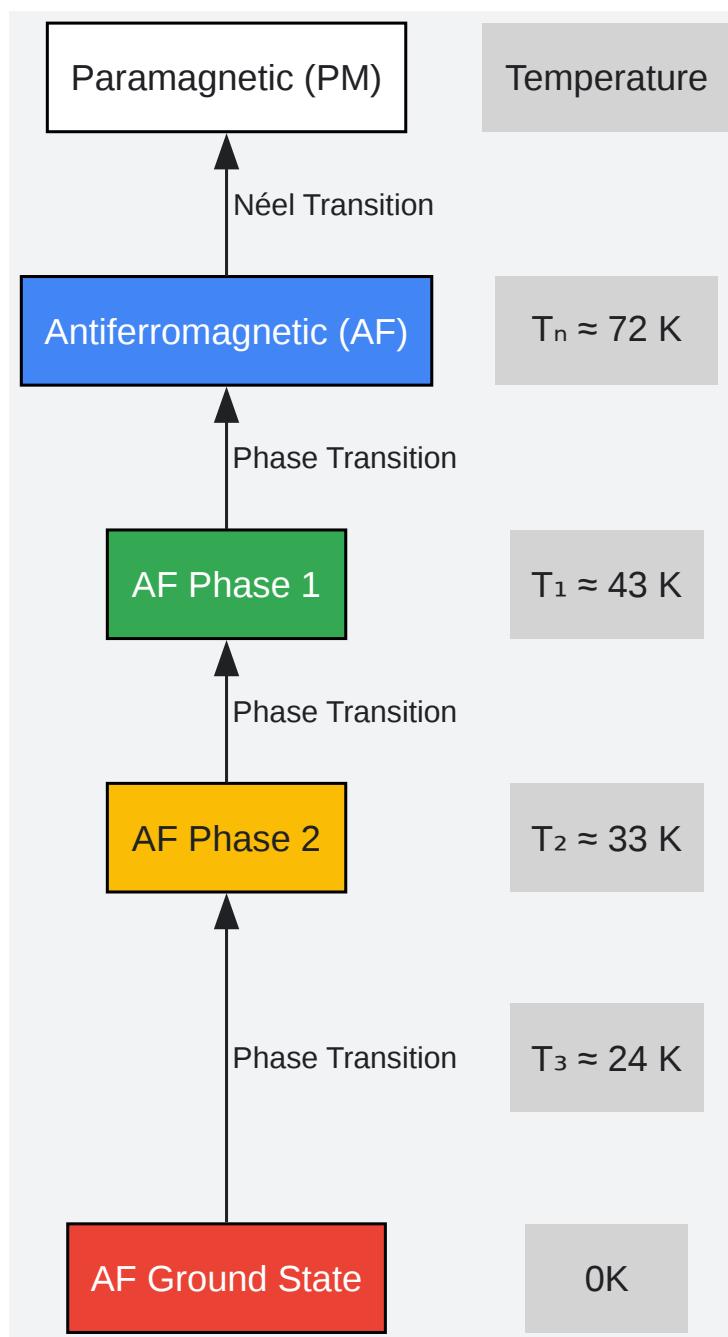
- **Sample Preparation:** Polycrystalline samples are often prepared by arc-melting stoichiometric amounts of the constituent elements in an inert atmosphere, followed by annealing to ensure homogeneity.[7] Single crystals can be grown from these polycrystalline materials using methods like the Czochralski method or remelting in a high-gradient resistance furnace.[7] Thin films are typically fabricated using ultra-high-vacuum sputtering systems from stoichiometric targets onto substrates like thermally oxidized silicon.[1]

- Structural Characterization: X-ray Diffraction (XRD) is the standard method to verify the crystal structure and phase purity of the samples. For single crystals, neutron diffraction is employed not only to confirm the high quality of the crystal but also to determine complex magnetic structures, as neutrons are scattered by magnetic moments.[7]
- Macroscopic Magnetic Measurements:
  - Vibrating Sample Magnetometry (VSM) and SQUID (Superconducting Quantum Interference Device) Magnetometry are the primary techniques used to measure bulk magnetic properties like magnetization as a function of temperature and applied magnetic field.[1][3] These methods are used to determine key parameters such as saturation magnetization, coercivity, and transition temperatures.[1] A typical procedure involves cooling the sample in zero field (ZFC) and measuring the magnetic moment while warming, followed by a measurement while cooling in an applied field (FC).[3]
- Element-Specific Magnetic Measurements:
  - X-ray Magnetic Circular Dichroism (XMCD) is a powerful synchrotron-based technique that provides element-specific magnetic information. By tuning the energy of circularly polarized X-rays to the absorption edges of Dy and Co, it is possible to probe the magnetic moment of each sublattice independently.[2] This allows for the direct observation of the antiparallel coupling and the individual temperature dependencies of the Dy and Co moments.[2]
  - Scanning Transmission X-ray Microscopy (STXM) combines XMCD with high-resolution microscopy to image magnetic domains in real space with chemical and magnetic contrast.[3] This is particularly useful for observing nanoscale magnetic textures like skyrmions.[3][6]

## Visualizations

### Magnetic Phase Transitions in $Dy_3Co$

The following diagram illustrates the sequence of magnetic phases in the related orthorhombic  $Dy_3Co$  compound as a function of temperature in zero magnetic field.

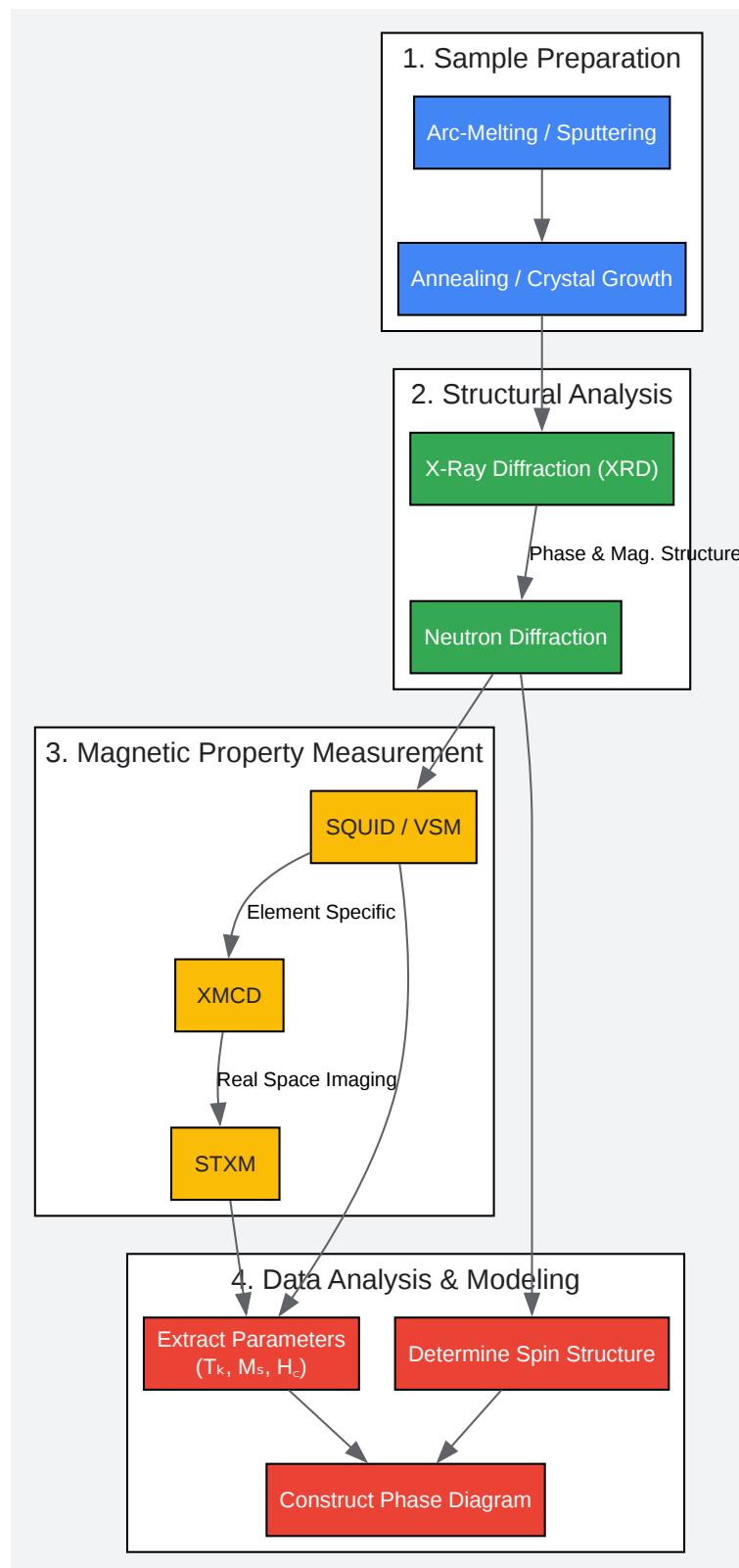


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Caption: Temperature-dependent magnetic phases of orthorhombic  $\text{Dy}_3\text{Co}$ .

## Experimental Workflow for Magnetic Characterization

This diagram outlines a typical workflow for the comprehensive characterization of  $\text{DyCo}_3$  alloys.

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Caption: Workflow for characterizing magnetic properties of  $\text{DyCo}_3$ .

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- To cite this document: BenchChem. [Magnetic properties of DyCo<sub>3</sub> alloys at low temperatures]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15483335#magnetic-properties-of-dyco3-alloys-at-low-temperatures>

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